

Application Notes and Protocols for In Vitro Determination of Friulimicin B Activity

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Compound of Interest

Compound Name: *Friulimicin B*
CAS No.: 239802-15-4
Cat. No.: B607553

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Introduction

Friulimicin B is a potent, naturally occurring cyclic lipopeptide antibiotic produced by the actinomycete *Actinoplanes friuliensis*.^{[1][2][3]} Structurally, it is characterized by a macrocyclic decapeptide core linked to a branched-chain fatty acid tail via an exocyclic asparagine residue.^{[2][4]} This amphiphilic molecule exhibits powerful bactericidal activity against a broad spectrum of Gram-positive pathogens, including multidrug-resistant strains like methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).^{[2][3][4]}

The antimicrobial efficacy of **Friulimicin B** is critically dependent on the presence of calcium ions (Ca^{2+}).^{[1][2][3]} Unlike other lipopeptides such as daptomycin, which can disrupt the bacterial cell membrane, **Friulimicin B** has a distinct mechanism of action. It inhibits cell wall biosynthesis by forming a Ca^{2+} -dependent complex with bactoprenol phosphate ($\text{C}_{55}\text{-P}$).^{[1][2][3]} This sequestration of the essential lipid carrier $\text{C}_{55}\text{-P}$ effectively halts the transport of peptidoglycan precursors across the cytoplasmic membrane, thereby blocking cell wall construction and leading to cell death.^{[1][2]} Since $\text{C}_{55}\text{-P}$ is also a carrier for teichoic acid and capsule biosynthesis, **Friulimicin B** likely disrupts multiple essential pathways in the Gram-positive cell envelope.^{[1][3]}

These application notes provide detailed protocols for the in vitro characterization of **Friulimicin B**'s activity, focusing on determining its potency and elucidating its specific mechanism of action. The following assays are essential for researchers in antibiotic discovery and development.

Section 1: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

The foundational assay for any antimicrobial agent is the determination of its Minimum Inhibitory Concentration (MIC), the lowest concentration that prevents visible growth of a microorganism. For **Friulimicin B**, adherence to standardized protocols, such as those from the Clinical and Laboratory Standards Institute (CLSI), is crucial, with the key modification of calcium supplementation.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Causality Behind Experimental Choices:

- **Media:** Cation-Adjusted Mueller-Hinton Broth (CAMHB) is the standard medium for susceptibility testing, as its defined concentrations of divalent cations (Mg^{2+} and Ca^{2+}) ensure reproducibility.
- **Calcium Supplementation:** The activity of **Friulimicin B** is indispensable from Ca^{2+} . The protocol mandates supplementing the media to a final concentration of 50 $\mu g/mL$ Ca^{2+} to ensure the antibiotic can form its active complex with bactoprenol phosphate.[\[2\]](#)
- **Plate Material:** Polypropylene microtiter plates are recommended to minimize the non-specific binding of the lipophilic **Friulimicin B** to the plastic surface, which can occur with standard polystyrene plates.[\[2\]](#)

Protocol 1: Broth Microdilution for Friulimicin B MIC Determination

- **Preparation of **Friulimicin B** Stock Solution:**
 - Accurately weigh a sample of **Friulimicin B** and dissolve it in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution (e.g., 1280 $\mu g/mL$).
 - Ensure complete dissolution. This stock can be stored in aliquots at $-80^{\circ}C$.

- Preparation of Bacterial Inoculum:
 - From a fresh agar plate (18-24 hours growth), select 3-5 isolated colonies of the test organism (e.g., *Staphylococcus aureus* ATCC 29213).
 - Suspend the colonies in sterile saline or phosphate-buffered saline (PBS) to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Within 15 minutes, dilute this suspension in Ca^{2+} -supplemented CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the wells of the microtiter plate.
- Plate Preparation and Drug Dilution:
 - Dispense 100 μL of Ca^{2+} -supplemented CAMHB into all wells of a 96-well polypropylene microtiter plate.
 - Add 100 μL of the **Friulimicin B** stock solution to the first column of wells, resulting in the highest test concentration.
 - Perform a 2-fold serial dilution by transferring 100 μL from the first column to the second, mixing thoroughly, and continuing this process across the plate to the desired final concentration. Discard 100 μL from the last dilution column. This creates a gradient of antibiotic concentrations.
 - Reserve wells for a positive control (no antibiotic) and a negative control (no bacteria).
- Inoculation and Incubation:
 - Add 100 μL of the prepared bacterial inoculum to each well (except the negative control), bringing the final volume to 200 μL . Note: Some protocols use a 50 μL drug volume and 50 μL inoculum in 100 μL total volume. Adjust concentrations accordingly.
 - Seal the plate to prevent evaporation and incubate at 35-37°C for 16-20 hours in ambient air.^{[2][7]}
- Reading the MIC:

- Following incubation, determine the MIC by visually inspecting the plate for the lowest concentration of **Friulimicin B** that completely inhibits visible bacterial growth (i.e., the first clear well).

Data Presentation: Example MIC Data

Test Organism	Strain ID	Friulimicin B MIC (µg/mL) with 50 µg/mL Ca ²⁺	Vancomycin MIC (µg/mL)
Staphylococcus aureus	ATCC 29213 (MSSA)	0.06 - 0.25	0.5 - 2
Staphylococcus aureus	ATCC 43300 (MRSA)	0.06 - 0.25	1 - 2
Enterococcus faecalis	ATCC 29212	0.125 - 0.5	1 - 4
Enterococcus faecium	VRE Isolate	0.25 - 1	>256

Section 2: Elucidating the Mechanism of Action

To confirm that **Friulimicin B** acts on cell wall synthesis without disrupting membrane integrity, a series of targeted assays should be performed.

2a. Membrane Integrity Assessment

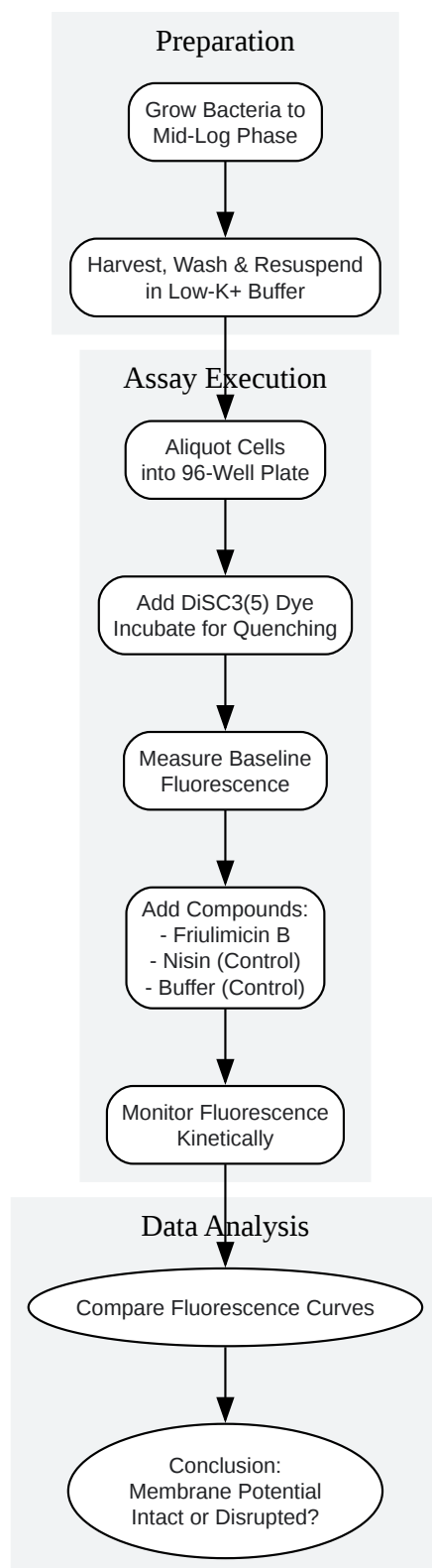
A key differentiator for **Friulimicin B** is its inability to form pores in the cytoplasmic membrane, a characteristic of some other lipopeptides like daptomycin.[1][2] This can be demonstrated by measuring the leakage of intracellular ions or the change in membrane potential.

Protocol 2: Membrane Potential Assay using a Voltage-Sensitive Dye

This protocol uses a fluorescent dye, such as 3,3'-dipropylthiadicarbocyanine iodide [DiSC₃(5)], which accumulates in cells with a polarized (healthy) membrane, leading to fluorescence quenching.[8] Depolarization causes the dye to be released into the medium, resulting in an increase in fluorescence.

- Cell Preparation:
 - Grow the test organism (e.g., *Bacillus subtilis*) to the mid-logarithmic phase in a suitable broth.
 - Harvest the cells by centrifugation, wash twice with a low-potassium buffer (e.g., HEPES buffer with NaCl), and resuspend in the same buffer to a defined optical density (e.g., OD₆₀₀ of 0.2).
- Assay Setup:
 - In a black, clear-bottom 96-well plate, add the cell suspension to the wells.
 - Add the DiSC₃(5) dye to a final concentration of ~2 µM and incubate with shaking for 5-10 minutes to allow for dye uptake and fluorescence quenching.[\[8\]](#)
- Measurement:
 - Place the plate in a fluorescence plate reader (Excitation ~622 nm, Emission ~670 nm).
 - Monitor the baseline fluorescence for several minutes.
 - Add **Friulimicin B** (e.g., at 10x MIC) to the test wells. Use a known membrane-depolarizing agent like the pore-forming lantibiotic nisin as a positive control, and a buffer-only addition as a negative control.[\[1\]](#)[\[2\]](#)
 - Continue to monitor fluorescence kinetically for at least 30 minutes.
- Data Interpretation:
 - Expected Result for **Friulimicin B**: No significant increase in fluorescence, similar to the negative control. This indicates the membrane potential remains intact.
 - Positive Control (Nisin): A rapid and sustained increase in fluorescence, indicating membrane depolarization.

Visualization: Membrane Potential Assay Workflow



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Caption: Workflow for assessing bacterial membrane potential.

2b. Cell Wall Precursor Accumulation Assay

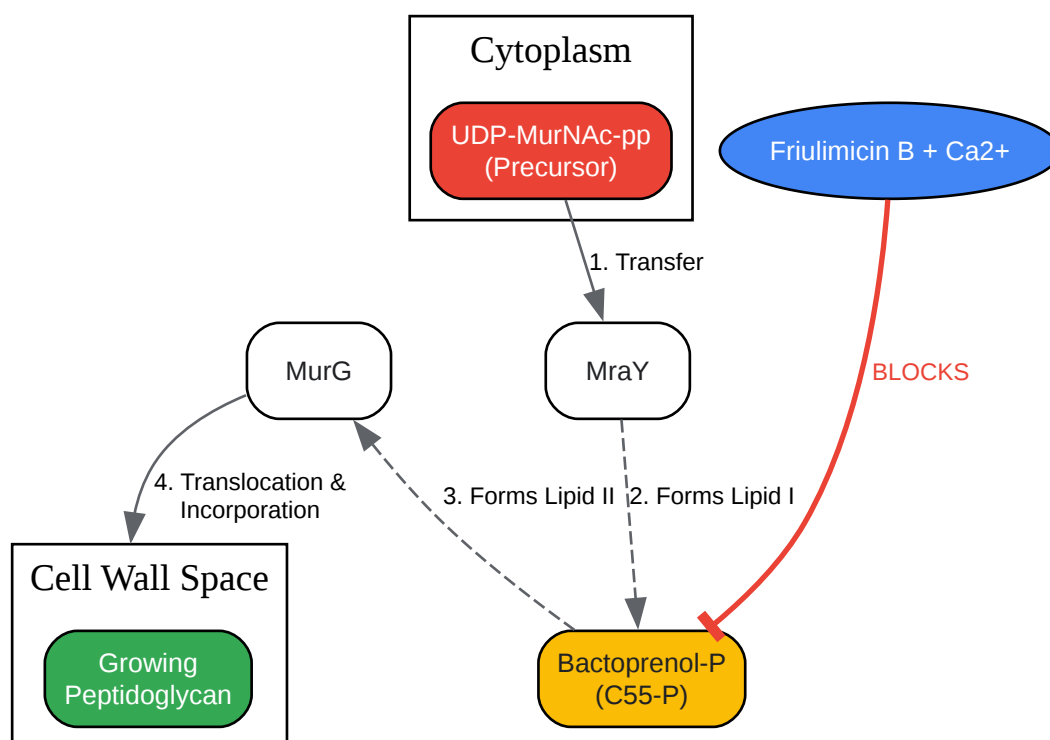
The definitive assay to confirm **Friulimicin B**'s mechanism is to measure the intracellular buildup of the peptidoglycan precursor, UDP-N-acetylmuramic acid-pentapeptide (UDP-MurNAc-pp).[1] When **Friulimicin B** sequesters C₅₅-P, this precursor cannot be translocated across the membrane and therefore accumulates in the cytoplasm.

Protocol 3: Analysis of Cytoplasmic Peptidoglycan Precursor Pool

- Cell Culture and Treatment:
 - Grow the test organism (e.g., *S. aureus*) in Ca²⁺-supplemented Mueller-Hinton Broth to mid-log phase (OD₆₀₀ ~0.5).
 - Treat the culture with **Friulimicin B** at a supra-inhibitory concentration (e.g., 10x MIC) for a defined period (e.g., 30 minutes).
 - Use vancomycin (which also causes precursor accumulation) as a positive control and an untreated culture as a negative control.[1] Daptomycin can be used as a negative mechanistic control, as it does not cause accumulation of this precursor.[1]
- Extraction of Precursors:
 - Rapidly harvest the cells by centrifugation at 4°C.
 - Extract the soluble cytoplasmic precursors by resuspending the cell pellet in boiling water and incubating for 10-15 minutes.[2]
 - Centrifuge the extract at high speed to pellet cell debris.
- Analysis by HPLC-MS:
 - Lyophilize the supernatant from the extraction step.
 - Reconstitute the dried extract in a suitable mobile phase for analysis.

- Analyze the sample by reverse-phase High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS).
- Monitor for the ion corresponding to UDP-MurNAc-pp.
- Data Interpretation:
 - Expected Result for **Friulimicin B**: A significant peak corresponding to UDP-MurNAc-pp will be observed, similar to or greater than that seen with vancomycin.
 - Negative Control: A very small or undetectable peak for UDP-MurNAc-pp.

Visualization: Friulimicin B Mechanism of Action



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Caption: **Friulimicin B** sequesters C₅₅-P, blocking precursor transport.

Section 3: Characterizing Bactericidal Activity: Time-Kill Kinetic Assay

While the MIC assay determines the concentration needed to inhibit growth, a time-kill assay reveals the rate and extent of bacterial killing, distinguishing between bactericidal (killing) and bacteriostatic (inhibiting growth) activity.^[9]

Causality Behind Experimental Choices:

- Concentrations: Testing at multiples of the MIC (e.g., 1x, 2x, 4x, 8x MIC) provides a comprehensive profile of the concentration-dependent killing effect.
- Time Points: Sampling over a 24-hour period captures the dynamics of killing, including potential regrowth at later time points.
- Definition of Bactericidal: A $\geq 3\text{-log}_{10}$ (99.9%) reduction in CFU/mL from the initial inoculum is the standard definition of bactericidal activity.^[9]

Protocol 4: Time-Kill Kinetic Assay

- Preparation:
 - Prepare a logarithmic-phase bacterial culture in Ca^{2+} -supplemented CAMHB with a starting inoculum of $\sim 5 \times 10^5$ CFU/mL, as described in the MIC protocol.
 - Prepare flasks or tubes containing the bacterial suspension with **Friulimicin B** at concentrations corresponding to 0x (growth control), 1x, 2x, 4x, and 8x the predetermined MIC.
- Sampling and Plating:
 - Immediately after adding the antibiotic (T=0) and at subsequent time points (e.g., 2, 4, 6, 8, 24 hours), withdraw an aliquot from each culture.
 - Perform 10-fold serial dilutions of each aliquot in sterile saline or PBS.
 - Plate a defined volume (e.g., 100 μL) of the appropriate dilutions onto nutrient agar plates (e.g., Tryptic Soy Agar).

- Incubation and Counting:
 - Incubate the plates at 37°C for 18-24 hours, or until colonies are clearly visible.
 - Count the number of colonies on plates that have between 30 and 300 colonies to calculate the CFU/mL for each time point and concentration.
- Data Analysis:
 - Plot the log₁₀ CFU/mL versus time for each concentration of **Friulimicin B** and the growth control.
 - Determine the time and concentration required to achieve a ≥3-log₁₀ reduction in bacterial count compared to the initial inoculum.

Data Presentation: Example Time-Kill Data

Time (hours)	Growth Control (log ₁₀ CFU/mL)	1x MIC (log ₁₀ CFU/mL)	4x MIC (log ₁₀ CFU/mL)	8x MIC (log ₁₀ CFU/mL)
0	5.72	5.71	5.73	5.72
2	6.45	4.85	3.91	3.15
4	7.31	3.62	2.55	<2.0 (LOD)
6	8.15	2.88	<2.0 (LOD)	<2.0 (LOD)
8	8.90	2.45	<2.0 (LOD)	<2.0 (LOD)
24	9.21	<2.0 (LOD)	<2.0 (LOD)	<2.0 (LOD)
LOD: Limit of Detection				

References

- Schneider, T., et al. (2009). The Lipopeptide Antibiotic **Friulimicin B** Inhibits Cell Wall Biosynthesis through Complex Formation with Bactoprenol Phosphate. *Antimicrobial Agents and Chemotherapy*, 53(4), 1610-1618. [[Link](#)]

- Schneider, T., et al. (2009). The Lipopeptide Antibiotic **Friulimicin B** Inhibits Cell Wall Biosynthesis through Complex Formation with Bactoprenol Phosphate. PMC - PubMed Central. [[Link](#)]
- Antimicrobial Agents and Chemotherapy. (2009). The Lipopeptide Antibiotic **Friulimicin B** Inhibits Cell Wall Biosynthesis through Complex Formation with Bactoprenol Phosphate. ASM Journals. [[Link](#)]
- Journal of Clinical Microbiology. (2005). Quality Control and Reference Guidelines for CLSI Broth Microdilution Susceptibility Method (M38-A Document) for Amphotericin B, Itraconazole, Posaconazole, and Voriconazole. [[Link](#)]
- Current Protocols in Pharmacology. (2009). Macromolecular synthesis and membrane perturbation assays for mechanisms of action studies of antimicrobial agents. PubMed. [[Link](#)]
- Antimicrobial Agents and Chemotherapy. (2020). Use of a Fluorescence-Based Assay To Measure Escherichia coli Membrane Potential Changes in High Throughput. NIH. [[Link](#)]
- Microbiology Society. (2022). A guide for membrane potential measurements in Gram-negative bacteria using voltage-sensitive dyes. [[Link](#)]
- Frontiers in Cellular and Infection Microbiology. (2016). Fluorescence-Based Membrane Potential Assays in Bacteria. [[Link](#)]
- Antimicrobial Agents and Chemotherapy. (2020). Use of a Fluorescence-Based Assay To Measure Escherichia coli Membrane Potential Changes in High Throughput. ASM Journals. [[Link](#)]
- Journal of Clinical Microbiology. (2005). Quality control and reference guidelines for CLSI broth microdilution susceptibility method (M 38-A document) for amphotericin B, itraconazole, posaconazole, and voriconazole. PubMed. [[Link](#)]
- Clinical and Laboratory Standards Institute. M07: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically. [[Link](#)]
- Applied and Environmental Microbiology. (2007). Sequencing and Analysis of the Biosynthetic Gene Cluster of the Lipopeptide Antibiotic Friulimicin in Actinoplanes friuliensis.

PMC - NIH. [\[Link\]](#)

- ResearchGate. (n.d.). Chemical structure of the lipopeptide antibiotic **friulimicin B**. [\[Link\]](#)
- ResearchGate. (n.d.). Macromolecular synthesis assays Relative incorporations of ^3H label... [\[Link\]](#)
- Clinical and Laboratory Standards Institute. ISO16256: Clinical laboratory testing and in vitro diagnostic test systems. [\[Link\]](#)
- ResearchGate. (2012). M07-A9: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically. [\[Link\]](#)
- Antimicrobial Agents and Chemotherapy. (2008). Daptomycin versus **Friulimicin B**: In-Depth Profiling of *Bacillus subtilis* Cell Envelope Stress Responses. ASM Journals. [\[Link\]](#)
- SciSpace. (n.d.). **Friulimicin B** | 5 Publications | 65 Citations. [\[Link\]](#)
- Methods in Molecular Biology. (2017). Macromolecule Biosynthesis Assay and Fluorescence Spectroscopy Methods to Explore Antimicrobial Peptide Mode(s) of Action. PubMed. [\[Link\]](#)
- BioNumbers. (2018). Summary of average macromolecular composition, based on mass fraction of dry biomass, for *E. coli*, *Synechococcus* 7002, and *A. acidocaldarius*. [\[Link\]](#)
- ResearchGate. (n.d.). Antimicrobial lipopeptides: in vivo and in vitro synthesis. [\[Link\]](#)
- Iranian Journal of Basic Medical Sciences. (2022). In vitro identification of antimicrobial hemolytic lipopeptide from halotolerant *Bacillus* by Zymogram, FTIR, and GC mass analysis. NIH. [\[Link\]](#)
- Frontiers in Microbiology. (2018). Antimicrobial Activity of Lipopeptide Biosurfactants Against Foodborne Pathogen and Food Spoilage Microorganisms and Their Cytotoxicity. PMC - NIH. [\[Link\]](#)
- Antimicrobial Agents and Chemotherapy. (2017). Antibacterial and Antibiofilm Activities of a Novel Synthetic Cyclic Lipopeptide against Cariogenic *Streptococcus* mutans UA159. PMC - NIH. [\[Link\]](#)

- Frontiers in Microbiology. (2020). Surfactin Like Broad Spectrum Antimicrobial Lipopeptide Co-produced With Sublancin From Bacillus subtilis Strain A52: Dual Reservoir of Bioactives. [\[Link\]](#)
- Frontiers in Cellular and Infection Microbiology. (2021). Multiscale Invasion Assay for Probing Macrophage Response to Gram-Negative Bacteria. [\[Link\]](#)
- Emery Pharma. (n.d.). Time-Kill Kinetics Assay. [\[Link\]](#)
- Bio-protocol. (2016). Protocol for determining MBC and Time kill curves of antimycobacterial compounds using auto-bioluminescent Mtb. [\[Link\]](#)
- CGSpace. (2022). Broth microdilution reference methodology. [\[Link\]](#)
- Frontiers in Microbiology. (2016). In vitro Degradation of Antimicrobials during Use of Broth Microdilution Method Can Increase the Measured Minimal Inhibitory and Minimal Bactericidal Concentrations. [\[Link\]](#)
- World Organisation for Animal Health (WOAH). (n.d.). Antimicrobial susceptibility testing (Broth microdilution method). [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. The Lipopeptide Antibiotic Friulimicin B Inhibits Cell Wall Biosynthesis through Complex Formation with Bactoprenol Phosphate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. journals.asm.org \[journals.asm.org\]](#)
- [4. Sequencing and Analysis of the Biosynthetic Gene Cluster of the Lipopeptide Antibiotic Friulimicin in Actinoplanes friuliensis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [5. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically \[clsi.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Frontiers | In vitro Degradation of Antimicrobials during Use of Broth Microdilution Method Can Increase the Measured Minimal Inhibitory and Minimal Bactericidal Concentrations \[frontiersin.org\]](#)
- [8. frontiersin.org \[frontiersin.org\]](#)
- [9. emerypharma.com \[emerypharma.com\]](#)
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